

# Chemical Profile of Eu(fod)<sub>3</sub>

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## Compound Focus: Eu(fod)<sub>3</sub>-d<sub>30</sub>

CAS No.: 56689-47-5

Cat. No.: S3560025

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The table below summarizes the fundamental chemical and physical properties of Eu(fod)<sub>3</sub>.

Property	Description
Chemical Name	Tris(6,6,7,7,8,8,8-heptafluoro-2,2-dimethyl-3,5-octanedionato)europium(III) [1] [2]
CAS Number	17631-68-4 (for the non-deuterated form) [1]
Molecular Formula	C <sub>30</sub> H <sub>30</sub> EuF <sub>21</sub> O <sub>6</sub> (for the non-deuterated form) [1] [2]
Molecular Weight	1037.49 g/mol [1] [2]
Appearance	Yellow powder or light yellow to yellow solid [1] [2]
Melting Point	203–207 °C [1] [2]
Solubility	Soluble in organic solvents; insoluble in water [1]

## Primary Applications and Technical Data

Eu(fod)<sub>3</sub> is a coordination compound where a europium(III) center is bound to three bidentate "fod" ligands [2]. The europium ion has a highly paramagnetic f<sup>6</sup> electron configuration, which is key to its function [2].

## NMR Shift Reagent

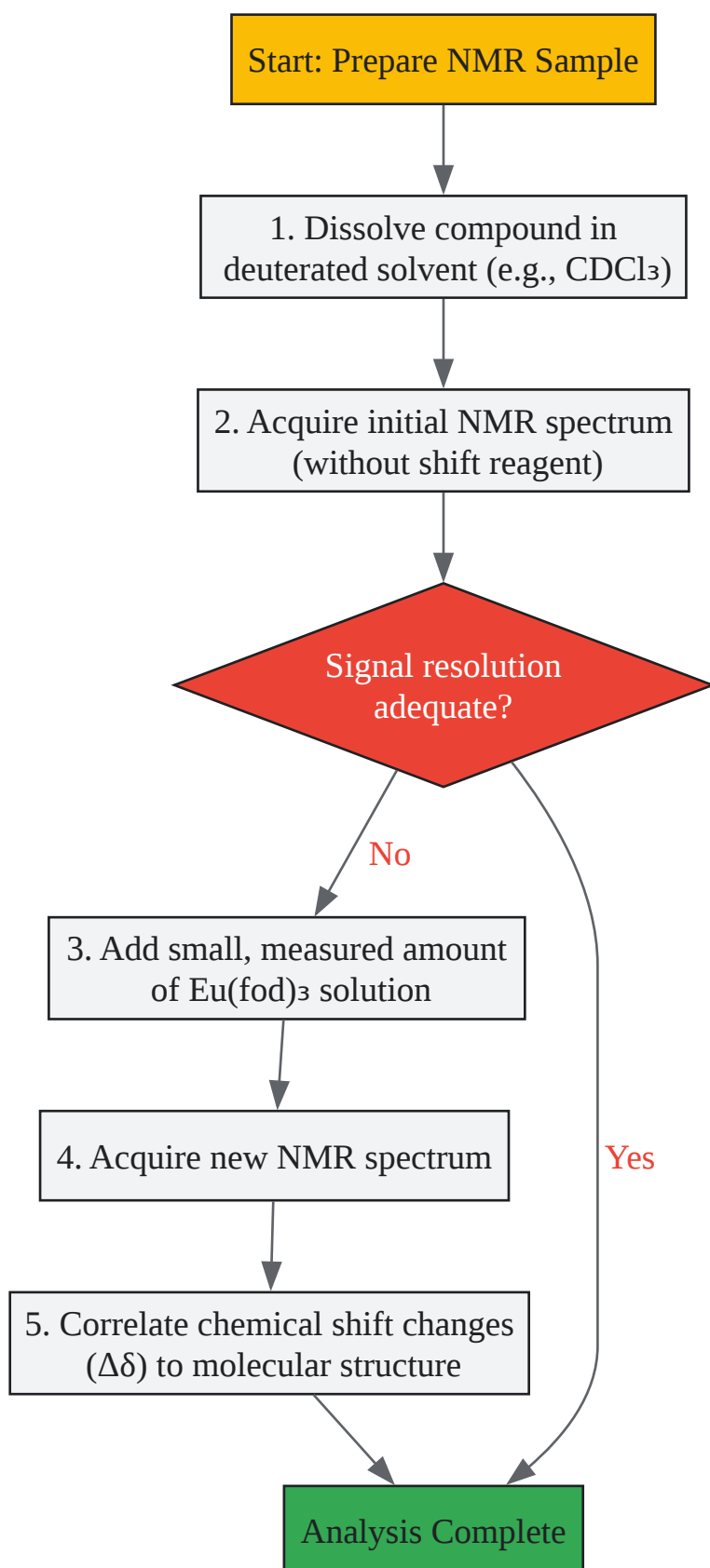
- **Function:** The paramagnetic  $\text{Eu}^{3+}$  ion in  $\text{Eu}(\text{fod})_3$  induces additional chemical shifts in the NMR spectra of Lewis bases (like alcohols, ethers, and amines) that bind to it. This helps resolve overlapping signals [2].
- **Key Advantage:** The "fod" ligand makes the complex highly soluble in nonpolar organic solvents and increases its Lewis acidity compared to earlier reagents [2].
- **Practical Consideration:** Only small amounts are used, as higher concentrations can cause line broadening due to the reagent's paramagnetism [2].

## Lewis Acid Catalyst

$\text{Eu}(\text{fod})_3$  serves as an effective catalyst in stereoselective reactions, such as Diels-Alder and aldol addition reactions. For example, it can catalyze the formation of dihydropyrans from dienes and aldehydes with high selectivity for the *endo* product [2].

## Experimental Protocol: Using $\text{Eu}(\text{fod})_3$ as an NMR Shift Reagent

The following diagram and procedure outline a general method for using  $\text{Eu}(\text{fod})_3$  to resolve an NMR spectrum.



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**Procedure:**

- **Prepare Sample:** Dissolve your target compound (approximately 10-20 mg) in 0.5-1 mL of a deuterated solvent like CDCl<sub>3</sub> in a standard NMR tube [2].
- **Acquire Baseline Spectrum:** Run the initial <sup>1</sup>H NMR spectrum without the shift reagent. Evaluate if the signal resolution is sufficient for your analysis.
- **Add Eu(fod)<sub>3</sub>:**
  - Prepare a stock solution of Eu(fod)<sub>3</sub> in the same deuterated solvent.
  - **Crucial:** Add the shift reagent in small, incremental amounts using a micro-syringe. A good starting point is a molar ratio of 0.05 to 0.1 equivalents of Eu(fod)<sub>3</sub> per mole of your substrate.
  - Cap and invert the tube to mix thoroughly after each addition.
- **Acquire New Spectrum:** After each addition, acquire a new NMR spectrum. You will observe that signals for nuclei close to Lewis basic sites (like O or N atoms) will experience significant shifts.
- **Iterate and Analyze:** Continue adding the shift reagent in small increments and acquiring spectra until the desired signal separation is achieved. Correlate the magnitude of the chemical shift change ( $\Delta\delta$ ) with the proximity to the binding site to deduce structural information.

> **Caution:** Avoid adding excessive amounts of Eu(fod)<sub>3</sub>, as its paramagnetic nature can cause severe peak broadening at high concentrations, reducing resolution [2].

## Purchasing Information

Eu(fod)<sub>3</sub> is available from several major chemical suppliers. The deuterated form (Eu(fod)<sub>3</sub>-d<sub>30</sub>) is a specialty product, and you may need to contact suppliers directly for its specific pricing and availability [3] [1].

Supplier	Product Description	Packaging	Price (USD)
Sigma-Aldrich	Resolve-Al EuFOD, 99% [1]	1g	\$77.20 [1]
Sigma-Aldrich	Resolve-Al EuFOD, 99% [1]	5g	\$216.00 [1]
Strem Chemicals	Tris(...)europium(III) hydrate (99.9%-Eu) [1]	1g	\$48.00 [1]
Strem Chemicals	Tris(...)europium(III) hydrate (99.9%-Eu) [1]	5g	\$184.00 [1]

## Key Practical Considerations

- **Handling and Storage:** The compound is sensitive to moisture (hygroscopic) and should be stored protected from light, under nitrogen, and at 2-8°C [1].
- **Distinction from Deuterated Form:** The standard compound's molecular formula is  $C_{30}H_{30}EuF_{21}O_6$  [2]. The deuterated form,  $Eu(fod)_3-d_{30}$ , has the formula  $C_{30}H_{33}EuF_{21}O_6$ , indicating replacement of 30 hydrogen atoms with deuterium [3].

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## References

1. EU(FOD)3 | 17631-68-4 [chemicalbook.com]
2. EuFOD [en.wikipedia.org]
3. Eu(fod)3-d30 | C30H33EuF21O6 | CID 138395385 - PubChem [pubchem.ncbi.nlm.nih.gov]

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